

nsp13-IN-1 stability and storage conditions

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Compound of Interest

Compound Name: SARS-CoV-2 nsp13-IN-1

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nsp13-IN-1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of nsp13-IN-1, a potent inhibitor of the SARS-CoV-2 nsp13 helicase.

Frequently Asked Questions (FAQs)

Q1: What is nsp13-IN-1 and what is its mechanism of action?

A1: nsp13-IN-1 is a small-molecule inhibitor of the SARS-CoV-2 non-structural protein 13 (nsp13), a helicase essential for viral replication and transcription.^{[1][2][3]} Its primary mechanism is the potent and selective inhibition of the ssDNA+ ATPase activity of nsp13, with a reported half-maximal inhibitory concentration (IC₅₀) of 6 μM.^{[4][5][6]} Notably, it does not inhibit the ssDNA- ATPase activity of the enzyme.^{[4][6]} By disrupting the ATPase activity, nsp13-IN-1 interferes with the helicase's ability to unwind double-stranded nucleic acids, a critical step in the viral life cycle.^{[3][7]}

Q2: How should I properly store the solid compound and its stock solutions?

A2: Proper storage is critical to maintain the stability and activity of nsp13-IN-1. For the solid (powder) form, storage at -20°C for up to 3 years is recommended.^[5] Once dissolved into a stock solution, storage conditions become more stringent. It is advised to store stock solutions at -80°C for up to 6-12 months or at -20°C for up to 1 month.^{[4][5]} To preserve integrity, all solutions should be protected from light.^[4] It is also best practice to store solutions in single-use aliquots to avoid repeated freeze-thaw cycles.^[6]

Q3: What is the best way to dissolve nsp13-IN-1?

A3: nsp13-IN-1 is soluble in dimethyl sulfoxide (DMSO).[5][6] To prepare a stock solution, use fresh, anhydrous DMSO.[5] Solubility in DMSO has been reported at concentrations of 30 mg/mL (69.37 mM) and 41.67 mg/mL (96.35 mM).[5][6] To achieve these concentrations, auxiliary dissolution methods such as sonication or gentle warming (e.g., to 37°C or 60°C) may be required.[5][6]

Q4: Can nsp13-IN-1 be used for in vivo experiments?

A4: Yes, nsp13-IN-1 can be prepared for in vivo use. A common method involves creating a suspended solution. For example, a 2.08 mg/mL suspension can be prepared by adding a DMSO stock solution to a solution of 20% SBE- β -CD in saline.[4] It is strongly recommended that working solutions for in vivo experiments be prepared freshly and used on the same day to ensure stability and efficacy.[4]

Data Summary

Table 1: Storage and Stability of nsp13-IN-1

Form	Storage Temperature	Duration	Special Conditions
Powder	-20°C	Up to 3 years[5]	N/A
Stock Solution	-80°C	6 to 12 months[4][5]	Protect from light[4]
Stock Solution	-20°C	1 month[4]	Protect from light[4]

Table 2: Solubility of nsp13-IN-1

Solvent	Concentration	Method
DMSO	30 mg/mL (69.37 mM)[5]	Sonication recommended[5]
DMSO	41.67 mg/mL (96.35 mM)[6]	Ultrasonic and heat to 60°C[6]
20% SBE- β -CD in Saline	2.08 mg/mL (Suspension)[4]	Diluted from DMSO stock[4]

Table 3: Inhibitory Activity of nsp13-IN-1

Target	Activity	IC50 Value
nsp13 ssDNA+ ATPase	Inhibition	6 μ M[4][5][6]
nsp13 ssDNA- ATPase	No Inhibition	N/A[4][6]

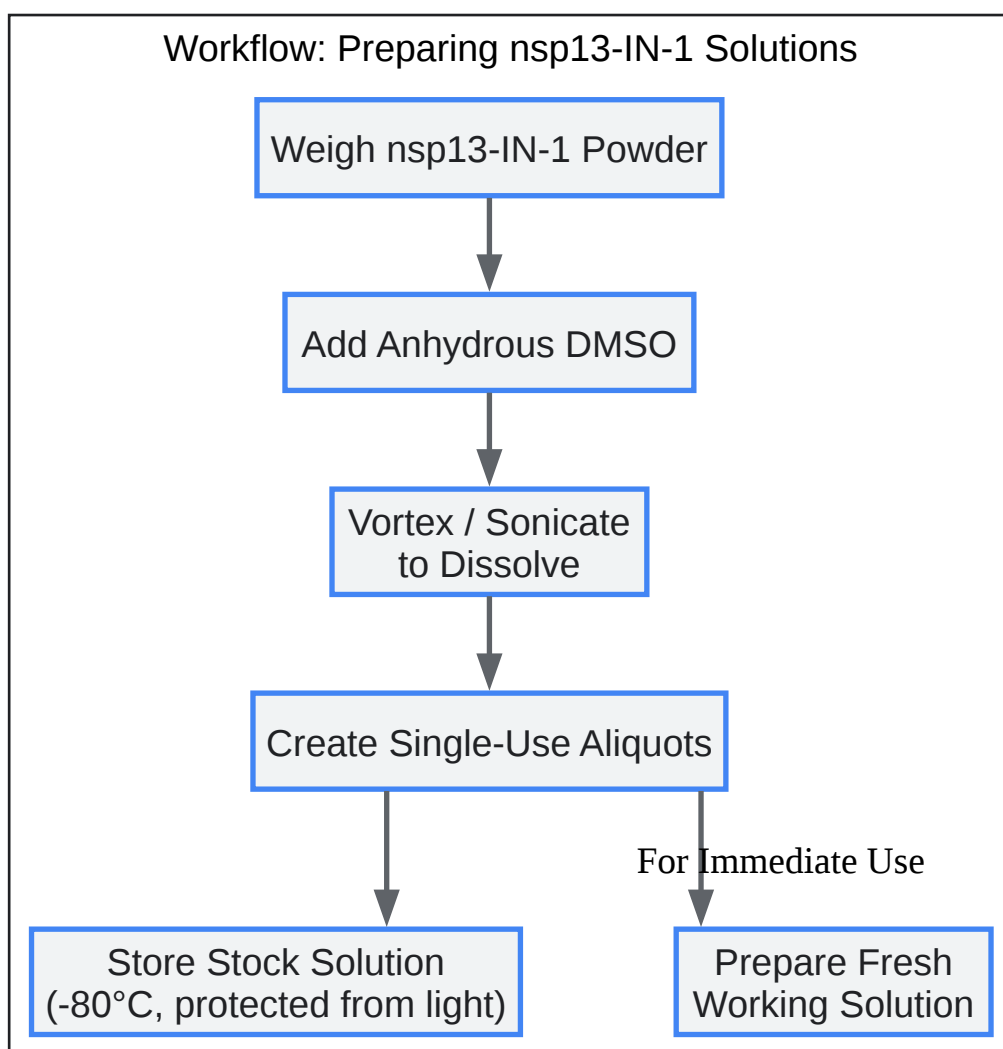
Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Difficulty Dissolving Compound	<ul style="list-style-type: none">- Precipitation: Compound may have precipitated out of solution at lower temperatures.- Insufficient Energy: May require assistance to fully dissolve.	<ul style="list-style-type: none">- Gently warm the solution to 37°C and use an ultrasonic bath to aid dissolution.[6]- Ensure you are using a high-purity, anhydrous solvent like DMSO.[5]
Low or No Inhibitory Activity	<ul style="list-style-type: none">- Degradation: Improper storage of stock solutions (e.g., prolonged storage at -20°C, exposure to light, multiple freeze-thaw cycles).- Assay Conditions: Incorrect buffer, pH, or ATP concentration for the helicase activity assay.	<ul style="list-style-type: none">- Prepare fresh stock solutions from powder.- Aliquot stock solutions to avoid freeze-thaw cycles.[6]- Ensure stock solutions are stored protected from light at -80°C.[4]- Verify all components and conditions of your experimental assay.
Inconsistent Experimental Results	<ul style="list-style-type: none">- Solution Age: Working solutions for in vivo studies were not prepared freshly.- Freeze-Thaw Cycles: Repeated freezing and thawing of the stock solution can lead to degradation.	<ul style="list-style-type: none">- For in vivo studies, always prepare the working solution on the day of use.[4]- Prepare single-use aliquots of the stock solution to maintain its integrity.[6]

Experimental Protocols & Visualizations

Protocol 1: Preparation of a 10 mM nsp13-IN-1 Stock Solution in DMSO

- Preparation: Allow the nsp13-IN-1 vial (M.Wt: 432.47 g/mol) and anhydrous DMSO to equilibrate to room temperature before opening.
- Calculation: To prepare 1 mL of a 10 mM stock solution, weigh out 4.32 mg of nsp13-IN-1 powder.
- Dissolution: Add the appropriate volume of DMSO to the powder. For example, add 1 mL of DMSO to 4.32 mg of the compound.
- Mixing: Vortex the solution thoroughly. If full dissolution is not achieved, sonicate the vial or warm it gently to 37°C until the solution is clear.^{[5][6]}
- Storage: Dispense the stock solution into single-use aliquots. Store at -80°C for long-term stability (up to 6 months) or -20°C for short-term use (up to 1 month), ensuring protection from light.^[4]

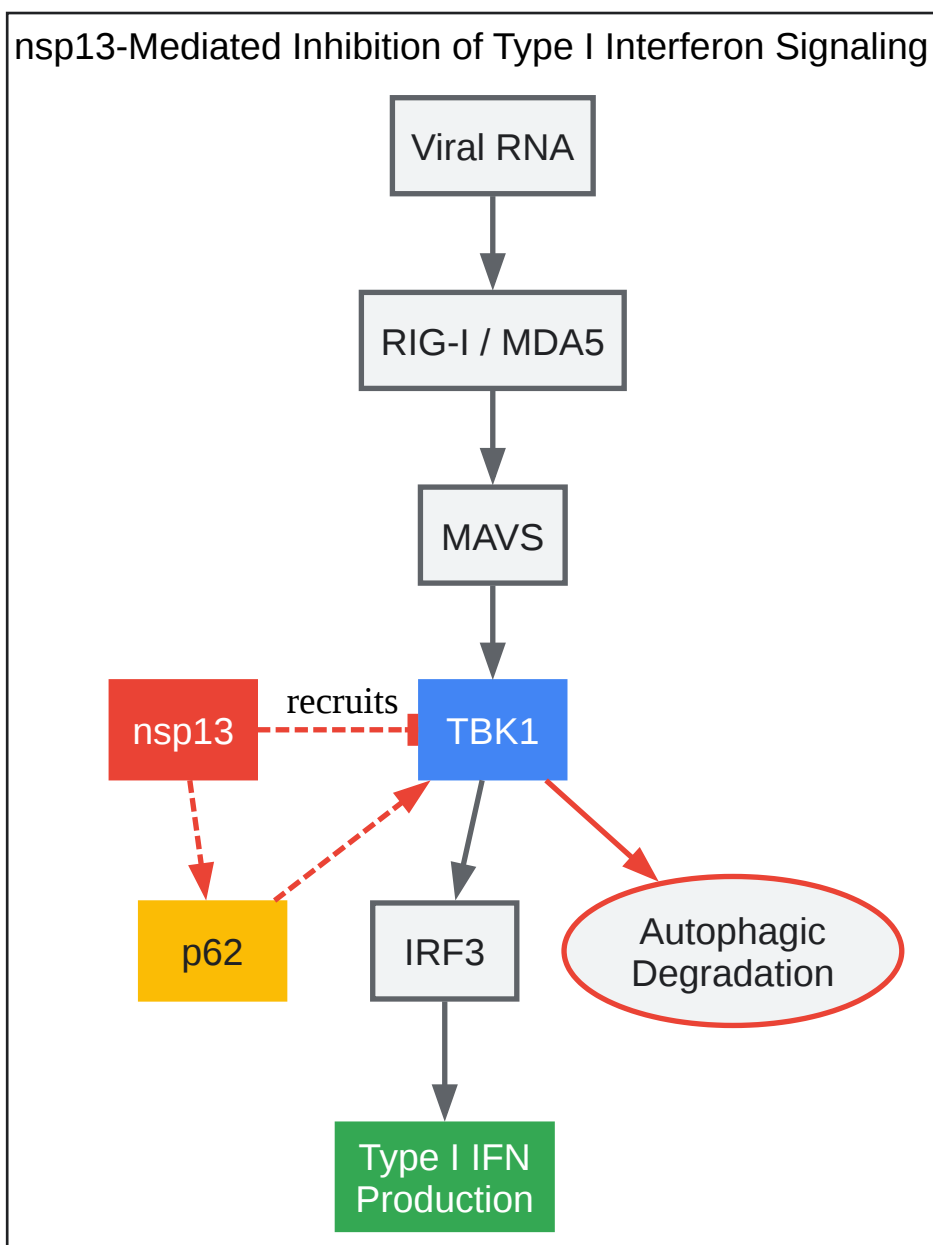


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Caption: Workflow for preparing nsp13-IN-1 solutions.

Signaling Pathway: nsp13-Mediated Evasion of Innate Immunity

The SARS-CoV-2 nsp13 protein has been shown to inhibit the host's type I interferon (IFN) response. It achieves this by targeting the TANK-binding kinase 1 (TBK1) for degradation.[8][9] nsp13 recruits TBK1 to the cargo receptor p62, leading to p62-dependent selective autophagy of TBK1.[8][10] The degradation of TBK1 prevents the phosphorylation and activation of the transcription factor IRF3, thereby blocking the production of type I interferons and allowing the virus to evade the host's innate immune response.[9]



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Caption: nsp13 inhibits IFN-I production via TBK1 degradation.

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